

Cyclopropylmethanol: A Technical Guide to its Physical Properties and Hazards

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyclopropylmethanol

Cat. No.: B032771

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cyclopropylmethanol (CAS No: 2516-33-8), also known as cyclopropylcarbinol, is a cyclic alcohol that serves as a versatile building block in organic synthesis. Its unique strained three-membered ring imparts distinct reactivity, making it a valuable intermediate in the production of pharmaceuticals and agrochemicals. A thorough understanding of its physical properties and associated hazards is paramount for its safe handling, storage, and use in research and development settings. This technical guide provides a comprehensive overview of the physicochemical characteristics and toxicological profile of **cyclopropylmethanol**, supported by references to standardized experimental protocols.

Physical and Chemical Properties

The physical and chemical properties of **cyclopropylmethanol** are critical for its application in chemical reactions and for predicting its behavior in various environmental and physiological systems. These properties have been determined through standardized experimental methods.

Summary of Physical Properties

The key physical properties of **cyclopropylmethanol** are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C4H8O
Molecular Weight	72.11 g/mol [1][2][3]
Appearance	Clear, colorless to light yellow liquid[1][4]
Boiling Point	123-124 °C at 738 mmHg[1][5]
Melting Point	-60 °C[5][6]
Density	0.890 g/mL at 25 °C[1][5]
Solubility	Miscible with water.[5] Soluble in organic solvents like ethanol, diethyl ether, and chloroform.[2][7]
Vapor Pressure	6 mmHg at 25 °C[5]
Flash Point	95 °F (35 °C)[5]
Refractive Index (n _{20/D})	1.431[5]

Experimental Protocols for Physical Property Determination

The determination of the physical properties listed above generally follows internationally recognized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD). While specific experimental reports for **cyclopropylmethanol** are not always publicly available, the methodologies are standardized to ensure reproducibility and comparability of data.

- Boiling Point (OECD TG 103): This guideline describes several methods for determining the boiling point of a liquid.[1][8][9][10][11] A common method involves distilling the substance and measuring the temperature at which the liquid and vapor phases are in equilibrium at a given pressure. Other methods include using an ebulliometer, dynamic vapor pressure measurement, or differential scanning calorimetry.[1][8][10]






- **Melting Point (OECD TG 102):** For substances that are solid at room temperature, this guideline provides methods such as the capillary tube method, where the substance is heated in a capillary tube and the temperatures at which melting begins and is complete are recorded.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#) For liquids like **cyclopropylmethanol**, the freezing point is determined, which is theoretically the same as the melting point.
- **Density (OECD TG 109):** This guideline outlines methods for determining the density of liquids and solids.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#) For liquids, common methods include the use of a hydrometer, an oscillating densitometer, or a pycnometer, where a precise volume of the liquid is weighed at a specific temperature.[\[16\]](#)[\[17\]](#)[\[20\]](#)
- **Flash Point (ASTM D93, ISO 2719):** While there isn't a specific OECD guideline for the flash point of liquids, standard methods like the Pensky-Martens closed-cup test are widely used.[\[21\]](#)[\[22\]](#)[\[23\]](#) This method involves heating the liquid in a closed cup and introducing an ignition source at regular temperature intervals to determine the lowest temperature at which the vapors ignite.[\[21\]](#)[\[23\]](#)

Hazards and Safety Information

Cyclopropylmethanol is classified as a hazardous substance. A comprehensive understanding of its toxicological profile and associated hazards is essential for implementing appropriate safety measures.

GHS Classification and Hazard Identification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating the hazards of chemical products. The GHS classification for **cyclopropylmethanol** is summarized in the table below.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement (H-code)
Flammable Liquids		Warning	H226: Flammable liquid and vapor[3][24]
Acute Toxicity, Oral		Warning	H302: Harmful if swallowed[3][4][24]
Skin Corrosion/Irritation		Warning	H315: Causes skin irritation[4][25]
Serious Eye Damage/Eye Irritation		Warning	H319: Causes serious eye irritation[3][4][24][25]
Specific Target Organ Toxicity — Single Exposure		Warning	H335: May cause respiratory irritation[4][25]

Precautionary Statements

To mitigate the risks associated with the handling of **cyclopropylmethanol**, the following precautionary statements should be observed:

- Prevention:
 - P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[24]
 - P233: Keep container tightly closed.[24]
 - P240: Ground and bond container and receiving equipment.[24]
 - P241: Use explosion-proof electrical/ventilating/lighting equipment.[24]
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[25]
 - P264: Wash hands thoroughly after handling.[25]

- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.[\[25\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[4\]](#)[\[25\]](#)
- Response:
 - P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[\[24\]](#)
 - P302 + P352: IF ON SKIN: Wash with plenty of water.[\[25\]](#)
 - P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[\[25\]](#)
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[4\]](#)[\[24\]](#)[\[25\]](#)
 - P337 + P313: If eye irritation persists: Get medical advice/attention.[\[25\]](#)
- Storage:
 - P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[\[25\]](#)
 - P405: Store locked up.[\[25\]](#)
- Disposal:
 - P501: Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols for Hazard Determination

The GHS classifications are based on data from toxicological studies, which are conducted according to standardized guidelines to ensure the welfare of experimental animals and the reliability of the data.

- Acute Oral Toxicity (OECD TG 420, 423, or 425): These guidelines describe methods for assessing the toxicity of a substance after a single oral dose.[\[3\]](#)[\[5\]](#)[\[26\]](#)[\[27\]](#)[\[28\]](#)[\[29\]](#) The Acute Toxic Class Method (TG 423) or the Up-and-Down Procedure (TG 425) are often preferred

as they use fewer animals than the traditional LD50 test (formerly OECD TG 401).^{[5][6][25][30][31]} These studies involve administering the substance to animals (usually rats) and observing them for signs of toxicity and mortality over a set period.^[32]

- **Acute Dermal Irritation/Corrosion (OECD TG 404):** This guideline is used to assess the potential of a substance to cause skin irritation or corrosion.^{[4][7][33][34][35]} The test involves applying the substance to the skin of an animal (typically a rabbit) for a defined period and then observing the skin for signs of erythema (redness) and edema (swelling).^[4]
- **Acute Eye Irritation/Corrosion (OECD TG 405):** This guideline evaluates the potential of a substance to cause eye irritation or damage.^{[2][24][36][37][38]} The substance is applied to the eye of an animal (usually a rabbit), and the eyes are examined for lesions on the cornea, iris, and conjunctiva at specific intervals.^{[2][24][36]}

Logical Relationship between Physical Properties and Hazards

The physical properties of **cyclopropylmethanol** are directly linked to its potential hazards. The following diagram illustrates these relationships.

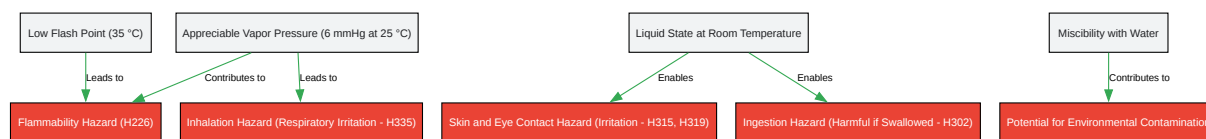


Figure 1: Relationship between Physical Properties and Hazards of Cyclopropylmethanol

[Click to download full resolution via product page](#)

Figure 1: Relationship between Physical Properties and Hazards of **Cyclopropylmethanol**

Conclusion

Cyclopropylmethanol is a valuable chemical intermediate with a well-defined set of physical properties and associated hazards. Its flammability, oral toxicity, and irritant properties

necessitate careful handling and the use of appropriate personal protective equipment in a well-ventilated environment. By adhering to the safety precautions outlined in this guide and understanding the basis of its hazard classifications, researchers, scientists, and drug development professionals can safely and effectively utilize **cyclopropylmethanol** in their work.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. OECD Guidelines for the Testing of Chemicals, Section 1 Test No. 103 ... - OECD - Google Books [books.google.com]
- 2. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 3. OECD Guideline For Acute oral toxicity (TG 423) | PPTX [slideshare.net]
- 4. Acute Dermal Irritation OECD 404 - Toxicology IND Services [toxicology-ind.com]
- 5. researchgate.net [researchgate.net]
- 6. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 7. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 8. oecd.org [oecd.org]
- 9. Test No. 103: Boiling Point | OECD [oecd.org]
- 10. laboratuar.com [laboratuar.com]
- 11. lcslaboratory.com [lcslaboratory.com]
- 12. oecd.org [oecd.org]
- 13. laboratuar.com [laboratuar.com]
- 14. OECD n°102: Melting point/Melting interval - Analytice [analytice.com]
- 15. oecd.org [oecd.org]
- 16. oecd.org [oecd.org]
- 17. oecd.org [oecd.org]

- 18. Test No. 109: Density of Liquids and Solids | OECD [oecd.org]
- 19. oecd.org [oecd.org]
- 20. Test No. 109: Density of Liquids and Solids - Overton [app.overton.io]
- 21. Flash Point - Prime Process Safety Center [primeprocesssafety.com]
- 22. Flash point - Wikipedia [en.wikipedia.org]
- 23. precisionlubrication.com [precisionlubrication.com]
- 24. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 25. catalog.labcorp.com [catalog.labcorp.com]
- 26. Acute Toxicity Studies - Study Design of OECD Guideline 425: Acute oral toxicity – up and down procedure - Tox Lab [toxlab.co]
- 27. laboratuar.com [laboratuar.com]
- 28. oecd.org [oecd.org]
- 29. MPG.eBooks - Description: Test No. 423: Acute Oral toxicity - Acute Toxic Class Method [ebooks.mpdl.mpg.de]
- 30. oecd.org [oecd.org]
- 31. oecd.org [oecd.org]
- 32. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 33. oecd.org [oecd.org]
- 34. oecd.org [oecd.org]
- 35. nucro-technics.com [nucro-technics.com]
- 36. oecd.org [oecd.org]
- 37. oecd.org [oecd.org]
- 38. flashpointsrl.com [flashpointsrl.com]
- To cite this document: BenchChem. [Cyclopropylmethanol: A Technical Guide to its Physical Properties and Hazards]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b032771#cyclopropylmethanol-physical-properties-and-hazards]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com